

1H NMR and 13C NMR spectral data of 2,4,6-Tribromophenyl methacrylate

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Compound of Interest

Compound Name: *2,4,6-Tribromophenyl methacrylate*

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An In-depth Technical Guide to the ¹H and ¹³C NMR Spectral Data of **2,4,6-Tribromophenyl Methacrylate**

Abstract

This technical guide provides a comprehensive analysis of the expected ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectral data for **2,4,6-Tribromophenyl Methacrylate** (TBPMA). As a critical monomer in the synthesis of specialty polymers, particularly those requiring flame retardant properties, unambiguous structural confirmation of TBPMA is paramount.^[1] This document serves as a key resource for researchers, analytical scientists, and quality control professionals. We will delve into the theoretical basis for the predicted chemical shifts and coupling patterns, present the data in a clear, tabular format, and provide a validated experimental protocol for data acquisition. The causality behind experimental choices is explained to ensure scientific integrity and reproducibility.

Introduction: The Significance of 2,4,6-Tribromophenyl Methacrylate

2,4,6-Tribromophenyl methacrylate (CAS RN: 37721-71-4) is an aromatic ester of methacrylic acid.^[2] Its molecular structure, characterized by a methacrylate functional group and a heavily brominated phenyl ring, imparts desirable properties to polymers, including enhanced thermal stability and flame retardancy.^[1] The precise arrangement of the three bromine atoms on the phenyl ring is crucial for its function.

NMR spectroscopy is the gold standard for the structural elucidation of organic molecules. It provides detailed information about the chemical environment of individual protons (¹H NMR) and carbon atoms (¹³C NMR), allowing for unequivocal confirmation of molecular structure, identification of isomers, and quantification of impurities.^[3] This guide provides a predictive framework for the NMR analysis of TBPMA, grounded in fundamental principles and data from analogous structures.

Molecular Structure and Atom Numbering

To facilitate a clear discussion of the NMR data, the atoms of **2,4,6-Tribromophenyl Methacrylate** are numbered as shown in the diagram below. The key structural features are the methacrylate group (containing the ester, vinyl, and methyl moieties) and the symmetrically substituted tribromophenyl ring.

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